

# Flufenoxystrobin and Azoxystrobin: A Comparative Analysis of Efficacy Against Powdery Mildew

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## Compound of Interest

Compound Name: *Flufenoxystrobin*

Cat. No.: *B1443345*

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A detailed guide for researchers and drug development professionals on the performance of two key strobilurin fungicides.

This guide provides a comprehensive comparison of **flufenoxystrobin** and azoxystrobin, two prominent fungicides from the strobilurin class, focusing on their efficacy against various powdery mildew species. This analysis is based on available experimental data, detailing their shared mode of action and presenting a framework for evaluating their performance.

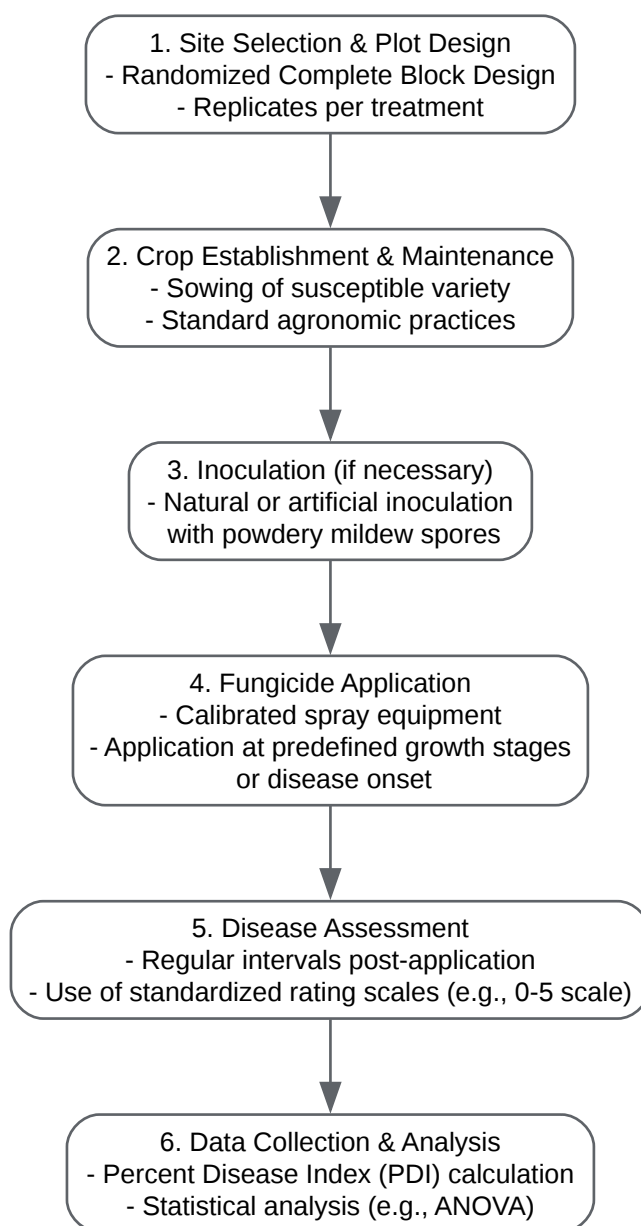
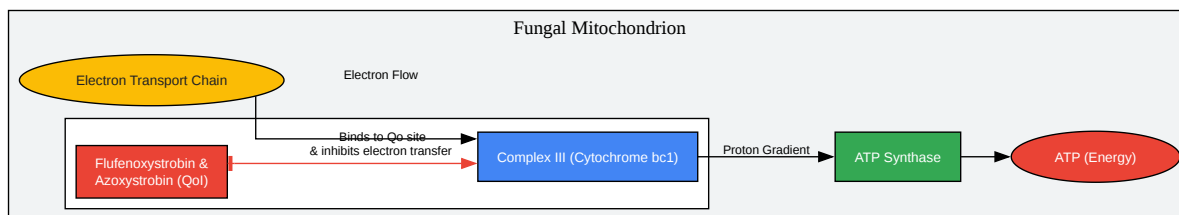
## Introduction to Strobilurin Fungicides

**Flufenoxystrobin** and azoxystrobin belong to the strobilurin group of fungicides, which are synthetic analogues of naturally occurring compounds.<sup>[1]</sup> They are renowned for their broad-spectrum activity against a wide range of fungal pathogens, including Ascomycetes, Basidiomycetes, and Oomycetes.<sup>[2]</sup> A key characteristic of these fungicides is their mode of action, which involves the inhibition of mitochondrial respiration in fungi.<sup>[2][3]</sup>

## Mode of Action: Quinone Outside Inhibitors (QoI)

Both **flufenoxystrobin** and azoxystrobin are classified as Quinone outside Inhibitors (QoI).<sup>[4]</sup> Their fungicidal activity stems from their ability to block the electron transfer chain within the fungal mitochondria. Specifically, they bind to the Qo site of the cytochrome bc1 complex (Complex III), thereby inhibiting the oxidation of ubiquinol.<sup>[3]</sup> This disruption of the respiratory

chain prevents the synthesis of ATP, the primary energy currency of the cell, leading to the cessation of fungal growth and eventual cell death.[2]



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